

Personal protective equipment for handling 2,2-Dibromopentane

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Compound of Interest

Compound Name: 2,2-Dibromopentane

Cat. No.: B3053595

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Essential Safety and Handling Guide for 2,2-Dibromopentane

Disclaimer: No specific Safety Data Sheet (SDS) for **2,2-Dibromopentane** is readily available. The following guidance is based on the known hazards and handling protocols for structurally similar halogenated hydrocarbons, such as 2-Bromopentane and 1,4-Dibromopentane. It is imperative to treat **2,2-Dibromopentane** with, at a minimum, the same level of caution as these related compounds.

This guide provides immediate safety, operational, and disposal protocols for laboratory personnel, including researchers, scientists, and drug development professionals working with **2,2-Dibromopentane**.

Immediate Safety Information

Based on analogous compounds, **2,2-Dibromopentane** is anticipated to be a flammable liquid that can cause skin, eye, and respiratory tract irritation.[1][2][3] Inhalation of high concentrations of vapors may lead to dizziness or suffocation.[3]

Summary of Potential Hazards:

- **Flammability:** Likely a flammable liquid. Vapors may form explosive mixtures with air and can travel to an ignition source and flash back.[1][3]

- Skin and Eye Irritation: Expected to cause skin and serious eye irritation upon contact.[1][3]
- Respiratory Irritation: Inhalation of vapors may irritate the respiratory system.[1][3]
- Ingestion: May cause gastrointestinal irritation.[3]

Quantitative Data Summary

The following table summarizes the physical and chemical properties of compounds structurally similar to **2,2-Dibromopentane**. This data should be used as a conservative estimate for safety planning.

Property	2-Bromopentane	1,4-Dibromopentane
CAS Number	107-81-3	626-87-9
Molecular Formula	C5H11Br	C5H10Br2
Molecular Weight	151.04 g/mol	229.94 g/mol
Appearance	Colorless to yellow-colored liquid[1][4]	Liquid
Boiling Point	116-117 °C (241-243 °F) at 760 mmHg[4][5]	98-99 °C (208-210 °F) at 25 mmHg[2]
Melting Point	-95.5 °C (-139.9 °F)[6]	-34.4 °C (-29.9 °F)[2]
Flash Point	20 °C (68 °F)[6]	110 °C (230 °F)
Density	1.223 g/mL at 25 °C[4][5]	1.687 g/mL at 25 °C[2]
Solubility in Water	Insoluble[1][4][7]	Insoluble[2]

Operational Plan: Handling 2,2-Dibromopentane

A systematic approach is crucial when working with **2,2-Dibromopentane**. The following step-by-step guidance ensures a safe operational workflow.

Engineering Controls and Preparation:

- Always handle **2,2-Dibromopentane** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure a safety shower and eyewash station are readily accessible and have been recently tested.
- Keep a spill kit with an inert absorbent material (e.g., sand, vermiculite) nearby.
- Remove all potential ignition sources from the work area, as the compound is likely flammable.[3] Use non-sparking tools and ground all equipment when transferring the substance.[6]

Personal Protective Equipment (PPE) Selection:

- **Hand Protection:** Wear chemical-resistant gloves. Based on data for similar halogenated hydrocarbons, nitrile gloves may be suitable for incidental contact, but for extended contact or immersion, more robust options like Viton™ or laminate film (Norfoil®) gloves are recommended.[8][9] Always check the glove manufacturer's compatibility chart.
- **Eye Protection:** Chemical safety goggles are mandatory. For tasks with a higher risk of splashing, a face shield should be worn in addition to goggles.
- **Body Protection:** A flame-retardant lab coat is required. For larger quantities or procedures with a high splash risk, a chemical-resistant apron over the lab coat is recommended.
- **Respiratory Protection:** If there is a risk of exposure above established limits or if working outside of a fume hood is unavoidable, a NIOSH-approved respirator with an organic vapor cartridge is necessary.

Experimental Workflow:

- **Don PPE:** Put on all required personal protective equipment before entering the designated work area.
- **Prepare Workspace:** Ensure the fume hood is functioning correctly and the work area is clear of clutter and ignition sources.
- **Chemical Handling:**

- Dispense the smallest quantity of **2,2-Dibromopentane** necessary for the experiment.
- Keep containers tightly closed when not in use to prevent vapor release.
- Use a secondary container when transporting the chemical.
- Post-Experiment:
 - Decontaminate any surfaces that may have come into contact with the chemical.
 - Properly label and store any remaining **2,2-Dibromopentane** in a cool, dry, well-ventilated area away from incompatible materials such as strong oxidizing agents.[\[3\]](#)
 - Segregate and dispose of all waste as outlined in the disposal plan below.
 - Remove and properly dispose of or decontaminate PPE. Wash hands thoroughly with soap and water after handling the chemical.

Emergency Procedures:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing. Seek medical attention.[\[3\]](#)
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.[\[3\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention.[\[3\]](#)
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[3\]](#)
- Spill: For small spills, absorb the material with an inert, non-combustible absorbent. Place the contaminated material into a sealed, labeled container for hazardous waste disposal. For large spills, evacuate the area and contact your institution's environmental health and safety department.

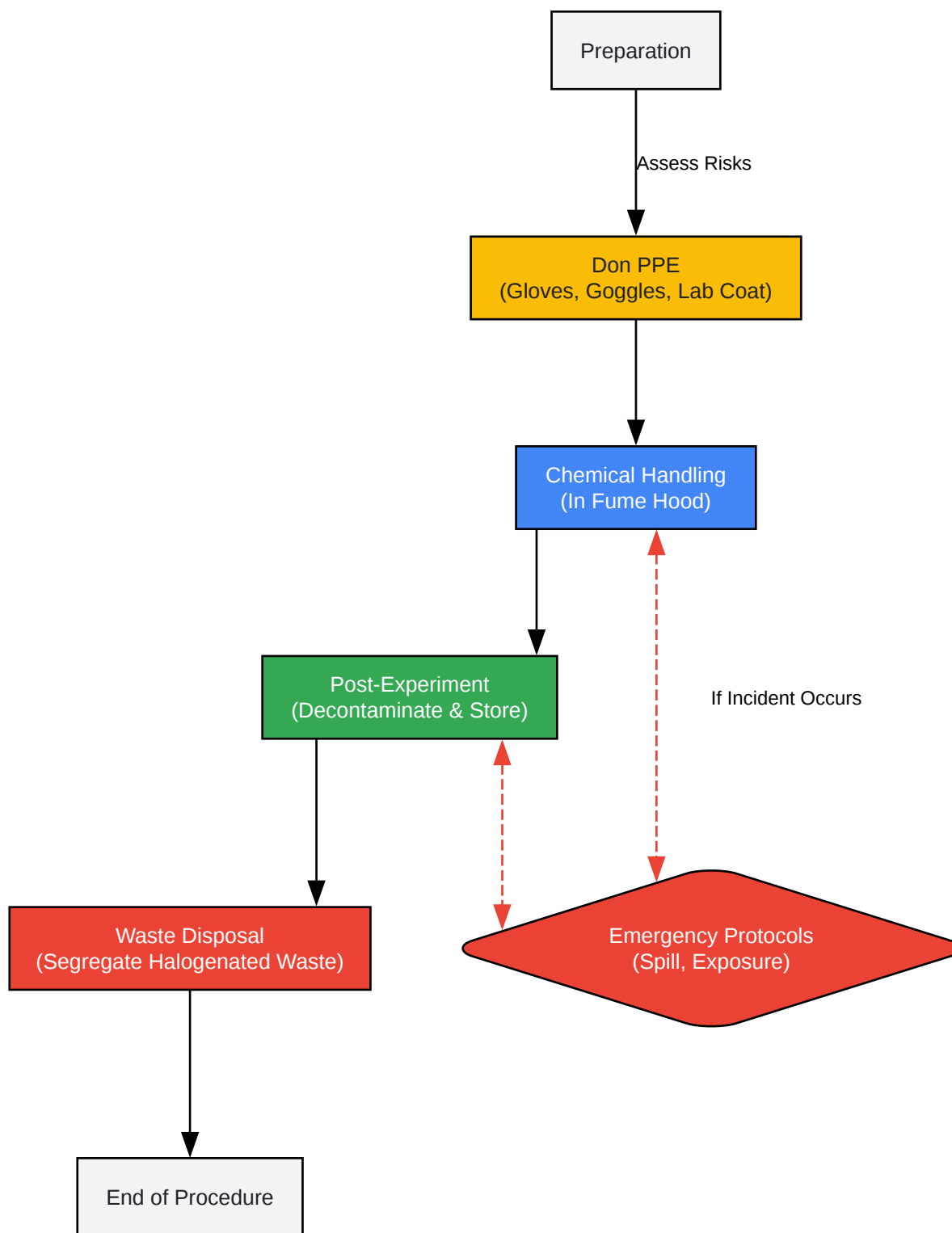
Disposal Plan

Proper disposal of **2,2-Dibromopentane** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** As a halogenated organic compound, all waste containing **2,2-Dibromopentane** must be collected separately from non-halogenated waste.[\[10\]](#)[\[11\]](#)
- **Waste Containers:**
 - Collect liquid waste in a designated, properly labeled, and sealed hazardous waste container. The container should be compatible with halogenated organic compounds.
 - Solid waste, such as contaminated gloves, absorbent materials, and disposable labware, should be collected in a separate, clearly labeled hazardous waste container.
- **Labeling:** All waste containers must be labeled with "Hazardous Waste" and the full chemical name "**2,2-Dibromopentane**".
- **Disposal Procedure:** Dispose of all waste through your institution's official hazardous waste management program. Do not dispose of **2,2-Dibromopentane** down the drain or with general laboratory trash.[\[12\]](#)[\[13\]](#)

Workflow Visualization

The following diagram illustrates the logical workflow for the safe handling of **2,2-Dibromopentane**.



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Caption: Workflow for Safe Handling of **2,2-Dibromopentane**.

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